Chemical properties and structure of 1-(2-Chloro-3-fluorophenyl)ethanol

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Compound of Interest

Compound Name:	*1-(2-Chloro-3-fluorophenyl)ethanol*
Cat. No.:	*B11913700*

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Structural Dynamics, Synthetic Utility, and Impurity Profiling in Medicinal Chemistry

Executive Summary

1-(2-Chloro-3-fluorophenyl)ethanol (CAS: 1236363-12-4) is a halogenated chiral benzylic alcohol. While structurally similar to the key intermediate of the blockbuster ALK inhibitor Crizotinib, this mono-chlorinated variant serves a distinct role in pharmaceutical development. It functions primarily as a critical process impurity standard and a Structure-Activity Relationship (SAR) probe. Its presence allows researchers to quantify the "des-chloro" impurities that arise during the manufacturing of 2,6-dichloro-3-fluorophenyl precursors. Furthermore, its study provides mechanistic insight into the "ortho-effect"—the conformational locking mechanism essential for the potency of kinase inhibitors.[1]

Part 1: Structural Identity & Physicochemical Profile

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The molecule consists of a phenyl ring substituted with a chlorine atom at the ortho position (C2) and a fluorine atom at the meta position (C3), bearing a 1-hydroxyethyl group at the C1 position.[1]

1.1 Chemical Identification

Property	Data
IUPAC Name	1-(2-Chloro-3-fluorophenyl)ethanol
CAS Number	1236363-12-4
Molecular Formula	C_8H_8ClFO
Molecular Weight	174.60 g/mol
Chirality	Contains one stereocenter at the benzylic carbon (C1). Exists as (R) and (S) enantiomers.[2]
Physical State	Viscous oil or low-melting solid (dependent on enantiopurity).
Solubility	Soluble in MeOH, DMSO, DCM, EtOAc; sparingly soluble in water.[1]

1.2 Electronic & Conformational Analysis

The structural difference between this target and the Crizotinib intermediate (1-(2,6-dichloro-3-fluorophenyl)ethanol) is the absence of the chlorine at the C6 position. This has profound effects:

- Rotational Barrier: The 2,6-dichloro substitution pattern creates a high rotational barrier (atropisomerism-like steric lock), forcing the ethoxy group into a specific conformation relative to the ring.[1] The 2-chloro-3-fluoro analog lacks this second "anchor," resulting in increased rotational freedom of the benzylic bond.
- Electronic Density: The removal of the C6-Cl atom increases the electron density of the ring relative to the dichloro variant, altering the acidity of the benzylic alcohol and the lipophilicity (LogP) of the molecule.[1]

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Part 2: Synthetic Pathways & Process Chemistry

Synthesis is typically achieved via the reduction of the corresponding ketone. For pharmaceutical applications, enantioselectivity is paramount.[1]

2.1 Precursor Synthesis

The synthesis begins with 1-(2-chloro-3-fluorophenyl)ethanone.

- Route: Friedel-Crafts acetylation of 2-chloro-1-fluorobenzene is difficult due to regioselectivity issues.
- Preferred Route: Grignard addition of methylmagnesium bromide (MeMgBr) to 2-chloro-3-fluorobenzaldehyde followed by oxidation, or direct reaction of 2-chloro-3-fluorobenzonitrile with MeMgBr.

2.2 Protocol A: Racemic Reduction (Standard Preparation)

Used for generating racemic standards for HPLC method development.

- Dissolution: Dissolve 1-(2-chloro-3-fluorophenyl)ethanone (1.0 eq) in Methanol (10 V).
- Reduction: Cool to 0°C. Add Sodium Borohydride ($NaBH_4$, 0.6 eq) portion-wise to control hydrogen evolution.
- Quench: Stir at RT for 2 hours. Quench with 1N HCl until pH 7.
- Workup: Extract with Ethyl Acetate. Wash with brine. Dry over Na_2SO_4.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

2.3 Protocol B: Asymmetric Transfer Hydrogenation (Enantioselective)

Required for biological evaluation or chiral purity standards.

- Catalyst: RuCl(p-cymene)[(R,R)-Ts-DPEN] (Noyori catalyst).
- H-Source: Formic acid / Triethylamine azeotrope.

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- Mechanism: The reaction proceeds via a metal-ligand bifunctional mechanism, delivering hydride to the Re-face or Si-face of the ketone depending on the ligand chirality.

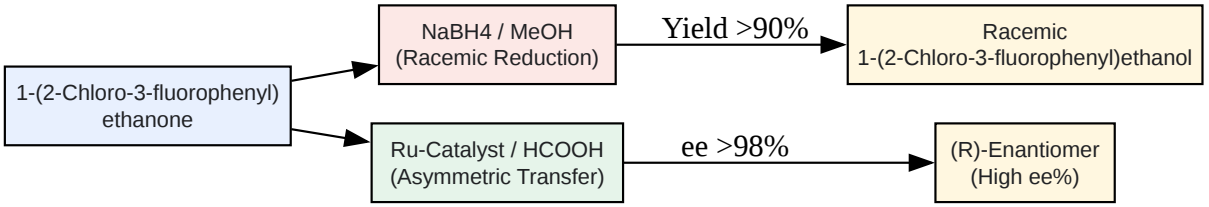

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Figure 1: Synthetic workflow comparing racemic and asymmetric reduction routes.

Part 3: Application in Drug Discovery & Impurity Profiling

3.1 The "Des-Chloro" Impurity in Crizotinib Manufacturing

In the synthesis of Crizotinib, the starting material is often 1-(2,6-dichloro-3-fluorophenyl)ethanone. If the starting material contains 1-(2-chloro-3-fluorophenyl)ethanone (a "des-chloro" impurity arising from incomplete chlorination of the benzene ring precursor), it will carry through the entire synthesis.

- Impact: The resulting impurity, **1-(2-Chloro-3-fluorophenyl)ethanol**, reacts with the subsequent pyrazole coupling partner.

- Regulatory Requirement: ICH Q3A guidelines require this impurity to be identified and quantified if present above 0.10%. Therefore, synthesized **1-(2-Chloro-3-fluorophenyl)ethanol** is essential as a Reference Standard (RS) for calibrating HPLC assays.

3.2 Structure-Activity Relationship (SAR)

This molecule helps define the pharmacophore of ALK inhibitors.

- Crizotinib (Active): The 2,6-dichloro motif locks the ether oxygen, forcing the piperidine ring into a specific vector that fits the ATP-binding pocket of ALK/ROS1.[1]

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- 2-Chloro Analog (Inactive/Less Potent): Without the C6-chlorine, the ether bond rotates more freely. The entropic penalty upon binding increases, and the molecule spends less time in the bioactive conformation, significantly reducing potency.[1]

Part 4: Analytical Characterization

To validate the identity of this compound, the following spectroscopic signatures are expected.

4.1 Proton NMR (^{1}H NMR, 400 MHz, $CDCl_3$)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
Aromatic	7.10 – 7.30	Multiplet	3H	H4, H5, H6 (Pattern differs from 2,6-dichloro which has only 2 protons)
Benzylic	5.25	Quartet	1H	CH-OH
Hydroxyl	2.10	Broad Singlet	1H	–OH (Exchangeable)
Methyl	1.48	Doublet	3H	$–CH_3$

Note: The key distinction from the 2,6-dichloro analog is the aromatic region. The 2,6-dichloro compound shows a simple pattern (two protons), whereas the 2-chloro-3-fluoro compound shows a more complex 3-proton system.

4.2 HPLC Method for Impurity Detection[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1]
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Detection: UV at 220 nm.
- Retention Time: The **1-(2-Chloro-3-fluorophenyl)ethanol** will elute earlier than the 1-(2,6-dichloro-3-fluorophenyl)ethanol due to lower lipophilicity (absence of one Cl atom).

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